



Application Notes and Protocols for Subcutaneous Injection of PNA5 in Mice

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Compound of Interest		
Compound Name:	PNA5	
Cat. No.:	B1193402	Get Quote

These protocols are intended for researchers, scientists, and drug development professionals working with the novel glycosylated Angiotensin-(1-7) peptide, **PNA5**, in murine models. The following sections provide detailed methodologies for the preparation and subcutaneous administration of both standard and extended-release formulations of **PNA5**.

Overview and Data Presentation

PNA5 is a promising therapeutic agent that has been shown to reduce cognitive decline in mouse models of Parkinson's disease and vascular cognitive impairment and dementia.[1][2][3] [4] Systemic administration via subcutaneous injection is a common and effective route for delivering **PNA5** in these preclinical studies.[1][5][6][7] The choice between a standard daily injection or an extended-release formulation will depend on the specific experimental design and research question.

The following table summarizes the key quantitative parameters for both formulations based on published studies.



Parameter	Standard PNA5 Formulation	Extended-Release PNA5 (ER-PNA5) Formulation
Dosage	1 mg/kg/day[1][3]	1.25 mg per injection[5][7]
Vehicle	Saline[1][3]	Dimethyl sulfoxide (DMSO) with Polylactic-co-glycolic acid (PLGA)[5][7]
Concentration	Not specified, prepare to achieve 1 mg/kg in a suitable injection volume	50 mg/ml[5][7]
Injection Volume	Dependent on mouse weight and desired concentration	25 μl[5][7]
Frequency	Once daily[1][3]	Two injections separated by two weeks[5][7]
Needle Gauge	25-27 G (Recommended for subcutaneous injections in mice)[8]	25-27 G (Recommended for subcutaneous injections in mice)[8]

Experimental ProtocolsProtocol for Standard PNA5 Formulation

This protocol is adapted from studies investigating the daily administration of **PNA5** for chronic conditions.[1][3]

Materials:

- PNA5 peptide
- Sterile saline solution (0.9% sodium chloride)
- Sterile microcentrifuge tubes
- Vortex mixer



- Sterile syringes (0.5-1 ml) with needles (25-27 G)[8]
- Animal scale
- 70% ethanol

Procedure:

- PNA5 Reconstitution:
 - Aseptically reconstitute the lyophilized PNA5 peptide in sterile saline to the desired stock concentration. Ensure the final solution is clear and free of particulates.
 - Gently vortex to ensure complete dissolution.
- Animal Preparation:
 - Weigh the mouse to accurately calculate the injection volume.
 - The recommended dosage is 1 mg/kg.[1][3]
 - Calculate the required volume based on the stock solution concentration and the mouse's weight.
- Injection Procedure:
 - Restrain the mouse using an appropriate method, such as the scruffing technique, to expose the dorsal side.[9]
 - The preferred site for subcutaneous injection is the loose skin over the shoulders (scruff)
 or the flank.[10]
 - Wipe the injection site with 70% ethanol and allow it to dry.
 - Gently lift the skin to form a "tent."[9]
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the body.



- Aspirate slightly by pulling back the plunger to ensure the needle has not entered a blood vessel. If blood appears in the syringe hub, withdraw the needle and re-insert at a different site.[9]
- Slowly inject the calculated volume of the PNA5 solution.
- Withdraw the needle and apply gentle pressure to the injection site if necessary.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, adverse reactions at the injection site (e.g., swelling, inflammation), or changes in behavior.
 - Repeat the injection daily for the duration of the study.[1][3]

Protocol for Extended-Release PNA5 (ER-PNA5) Formulation

This protocol is based on studies utilizing a long-acting formulation of **PNA5** to reduce injection frequency.[5][7]

Materials:

- Extended-release PNA5 formulation (50 mg/ml in DMSO with PLGA)[5][7]
- Sterile syringes (e.g., insulin syringes) with needles (25-27 G)[8]
- Animal scale
- 70% ethanol

Procedure:

- ER-PNA5 Preparation:
 - The ER-PNA5 is typically provided as a pre-formulated solution. Ensure it is at room temperature before use.



- Gently mix the solution to ensure homogeneity.
- Animal Preparation:
 - Weigh the mouse. While the dosage is a fixed volume, it's good practice to record the weight.
- Injection Procedure:
 - The injection procedure is the same as for the standard formulation.
 - Draw 25 μl of the 50 mg/ml ER-PNA5 solution into the syringe.[5][7] This corresponds to a total dose of 1.25 mg of PNA5.[5][7]
 - Restrain the mouse and identify the subcutaneous injection site (dorsal scruff or flank).[10]
 - Wipe the site with 70% ethanol.
 - Lift the skin to form a tent and insert the needle, bevel up.
 - Aspirate to check for blood vessel entry.
 - Inject the 25 μl volume subcutaneously.
 - Withdraw the needle.
- Post-Injection Monitoring and Follow-up:
 - Monitor the mouse for any immediate adverse reactions.
 - A second injection is administered two weeks after the first. [5][7]
 - Continue to monitor the animal's health and behavior throughout the study period.

Visualizations Experimental Workflow



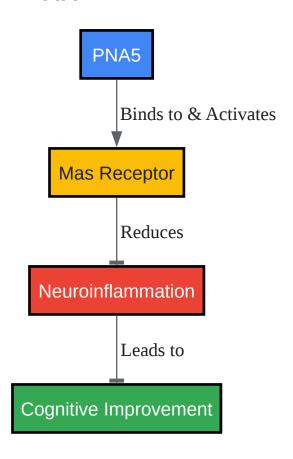


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Caption: Workflow for subcutaneous injection of **PNA5** in mice.

Signaling Pathway

While the provided search results do not detail the full intracellular signaling pathway of **PNA5**, they do indicate its primary mechanism of action. **PNA5** is a Mas receptor agonist that leads to a reduction in neuroinflammation.[1][2]



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Caption: Simplified signaling pathway of **PNA5** action.

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